

Technical Guide: Hazard Profile of 1-Benzyl-4-(N-Boc-amino)piperidine

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Compound of Interest

Compound Name: 1-Benzyl-4-(N-Boc-amino)piperidine

Cat. No.: B1275665

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Abstract

This technical guide provides a comprehensive overview of the hazard profile of **1-Benzyl-4-(N-Boc-amino)piperidine** (CAS No: 73889-19-7), a key intermediate in pharmaceutical synthesis. This document outlines the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals hazard statements, precautionary measures, and general experimental methodologies for hazard determination. A logical workflow for the safe handling of this compound is also presented. This guide is intended to support risk assessment and the implementation of appropriate safety protocols in a laboratory setting.

GHS Hazard Classification

1-Benzyl-4-(N-Boc-amino)piperidine is classified under GHS with the following hazards. The data presented is aggregated from multiple suppliers and databases.

Hazard Identification Summary

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation. [1] [2] [3]
Serious Eye Damage/Eye Irritation	Category 2	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation. [1] [2] [3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation. [1] [2] [3]

Precautionary Statements

A comprehensive list of precautionary statements is provided to ensure safe handling and emergency response.

Code	Prevention
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [1] [2]
P264	Wash skin thoroughly after handling. [1]
P271	Use only outdoors or in a well-ventilated area. [1]
P280	Wear protective gloves/ eye protection/ face protection. [1]
Code	Response
P302 + P352	IF ON SKIN: Wash with plenty of water. [1]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1]
P319	Get medical help if you feel unwell. [1]
P332 + P317	If skin irritation occurs: Get medical help. [1] [2]
P362 + P364	Take off contaminated clothing and wash it before reuse. [1]
Code	Storage
P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [2]
P405	Store locked up. [2]
Code	Disposal
P501	Dispose of contents/container to an approved waste disposal plant. [2]

Experimental Protocols for Hazard Determination

While specific experimental data for **1-Benzyl-4-(N-Boc-amino)piperidine** is not publicly available, the GHS classifications are determined by standardized methodologies, primarily the OECD Guidelines for the Testing of Chemicals. The following sections describe the likely protocols used.

Skin Irritation: OECD Test Guideline 439

This in vitro test is designed to identify chemicals that cause reversible skin damage.

- Principle: The test utilizes a reconstructed human epidermis (RhE) model, which mimics the upper layers of human skin.^{[1][4][5]} The test chemical is applied topically to the RhE tissue.^[6] Irritant chemicals cause cell damage, which is quantified by measuring the reduction in cell viability.
- Methodology:
 - Preparation: Triplicate RhE tissue samples are equilibrated in a culture medium.
 - Application: A precise amount of the test substance (e.g., 25 mg for a solid) is applied uniformly to the surface of the RhE tissue.^[6] A negative control (e.g., ultrapure water) and a positive control (e.g., 5% sodium dodecyl sulfate) are run in parallel.^[6]
 - Incubation: The treated tissues are incubated for a defined period (e.g., 60 minutes) at 37°C and 5% CO₂.^[6]
 - Viability Assessment: After incubation, the tissues are thoroughly rinsed and transferred to a solution containing MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide). Viable cells convert the yellow MTT into a blue formazan salt.^[5]
 - Data Analysis: The formazan is extracted from the tissues, and its concentration is measured spectrophotometrically. The cell viability is expressed as a percentage relative to the negative control.
- Classification: A substance is classified as a skin irritant (Category 2) if the mean tissue viability is less than or equal to 50%.^{[1][6]}

Eye Irritation: OECD Test Guideline 405

This test evaluates the potential of a substance to cause reversible or irreversible eye damage.

- Principle: The test substance is applied in a single dose to one eye of an experimental animal (typically an albino rabbit), with the untreated eye serving as a control.[7][8] The degree of irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva at specific intervals.[7]
- Methodology:
 - Animal Preparation: Healthy, young adult albino rabbits are selected. The eyes of the animals are examined 24 hours before the test to ensure no pre-existing irritation.[9]
 - Application: A single dose of the test substance is applied into the conjunctival sac of one eye.[3][9] The eyelids are then held together for about one second.
 - Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[8] If effects persist, observations may continue for up to 21 days to assess reversibility.[3][7]
 - Scoring: Ocular lesions are scored based on a standardized system for corneal opacity, iritis, conjunctival redness, and chemosis.
- Classification: The classification as a serious eye irritant (Category 2) is based on the severity and reversibility of the observed lesions according to GHS criteria.

Respiratory Irritation: OECD Test Guideline 436/412

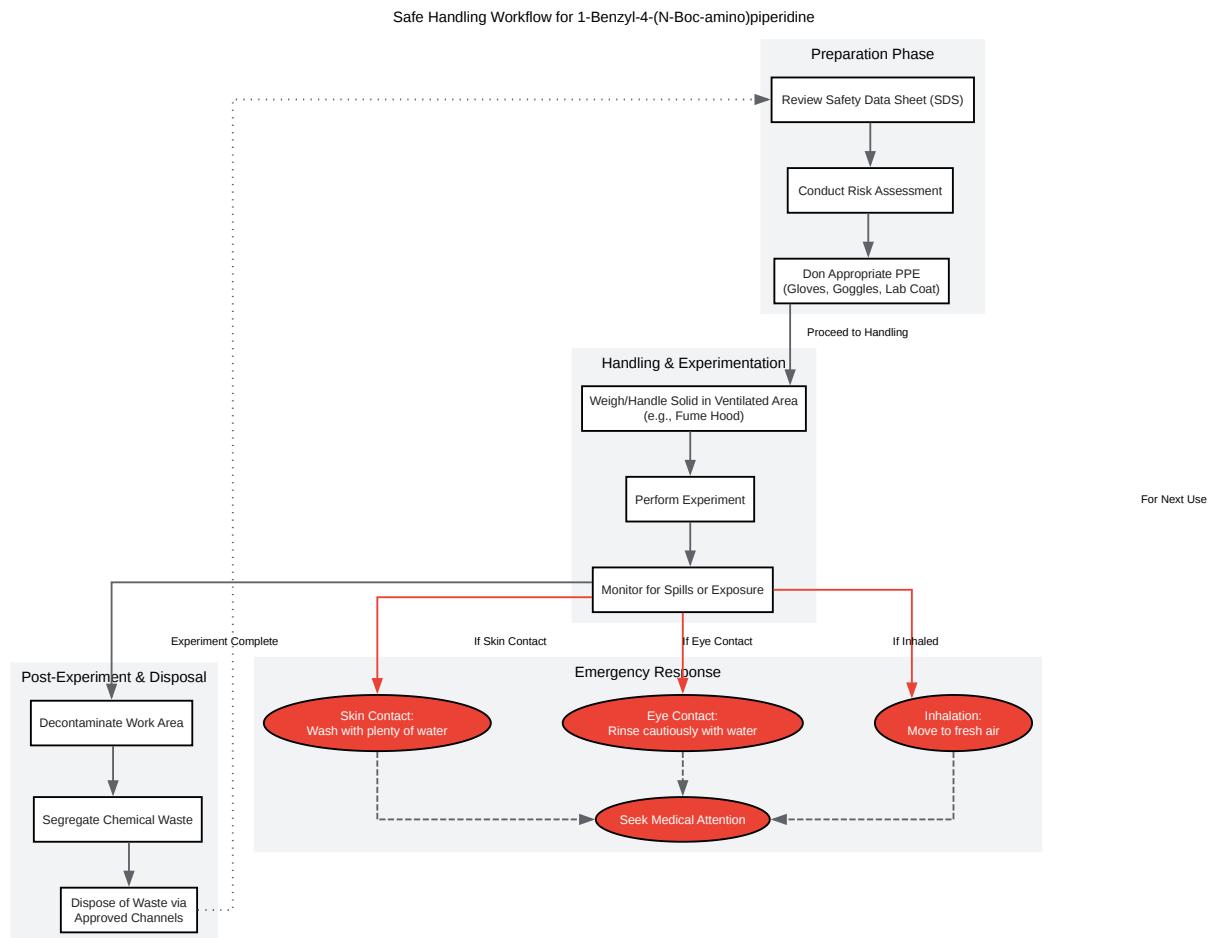
Specific target organ toxicity (single exposure) for respiratory irritation is inferred from acute inhalation toxicity studies.

- Principle: Animals are exposed to the test substance via inhalation for a defined period, and clinical signs of toxicity, including respiratory distress, are observed.[10]
- Methodology:
 - Exposure: Groups of rodents are exposed to an aerosol or vapor of the test substance in an inhalation chamber for a set duration (e.g., 4 hours).[11]

- Observation: Animals are monitored during and after exposure for clinical signs of toxicity, such as changes in breathing patterns, nasal discharge, and other signs of respiratory irritation.[10] Body weight and other systemic effects are also recorded.
- Pathology: At the end of the study, a gross necropsy is performed, with particular attention paid to the respiratory tract.[10]
- Classification: The substance is classified as causing respiratory irritation (Category 3) if there is evidence of transient, narcotic, or irritant effects on the respiratory system that are not life-threatening.

Logical Workflow and Signaling

As **1-Benzyl-4-(N-Boc-amino)piperidine** is a synthetic intermediate, defined biological signaling pathways are not applicable. Instead, a logical workflow for safe handling is critical.



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Caption: Logical workflow for the safe handling of **1-Benzyl-4-(N-Boc-amino)piperidine**.

Conclusion

1-Benzyl-4-(N-Boc-amino)piperidine is a chemical intermediate that requires careful handling due to its potential to cause skin, eye, and respiratory irritation. While quantitative toxicity data is limited in the public domain, the GHS classifications provide a clear framework for risk mitigation. Adherence to the precautionary statements, use of appropriate personal protective equipment, and handling within a controlled environment such as a fume hood are essential for ensuring the safety of laboratory personnel. Researchers should always consult the most current Safety Data Sheet provided by their supplier before use.

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